

Sulphur Blue 10 vs Indigo dye performance fastness

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sulphur Blue 10

CAS No.: 1327-62-4

Cat. No.: S1824109

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Performance & Fastness Comparison

The following table summarizes the core characteristics and typical fastness ratings of **Sulphur Blue 10** and Indigo dyes, based on industry data and general knowledge.

| Property | Sulphur Blue 10 (C.I. 53470) | Indigo Dye (Synthetic) |
|---------------------|---|--|
| Chemical Class | Sulfur Dye [1] | Indigoid Dye (Vat Dye) [1] [2] |
| Solubility | Water-insoluble; requires sodium sulfide for solubilization [1] [3] | Water-insoluble; requires chemical reduction to leuco form [1] [2] |
| Primary Application | Cotton, viscose, linen [3] | Primarily cotton (e.g., denim) [4] [2] |

| **Color Fastness (Ratings)** | **Soaping:** 2-3 (ISO) [3] **Light:** 5-6 (ISO) [3] **Rubbing (Dry/Wet):** Information not available in search results | **Soaping:** Poor to Moderate [2] **Light:** Moderate to Good [2] **Rubbing (Dry/Wet):** Notorious for poor wet rubbing fastness due to surface deposition [2] | | **Key Advantage** | Cost-effective for deep shades on cellulose fibers [4] | Unique dyeing mechanism and fading character for denim [2] | | **Key Disadvantage** | Limited shade range (blues, blacks, browns); environmental concerns from dyeing

effluent [4] | Poor rubbing fastness; environmental impact of synthetic production and reduction processes [2] |

Experimental Protocols Overview

Here are the general methodologies for applying and testing these dyes, which can serve as a basis for designing experiments.

Dyeing Methodology

For Sulphur Blue 10 The application process for sulfur dyes like **Sulphur Blue 10** typically involves these stages [1]:

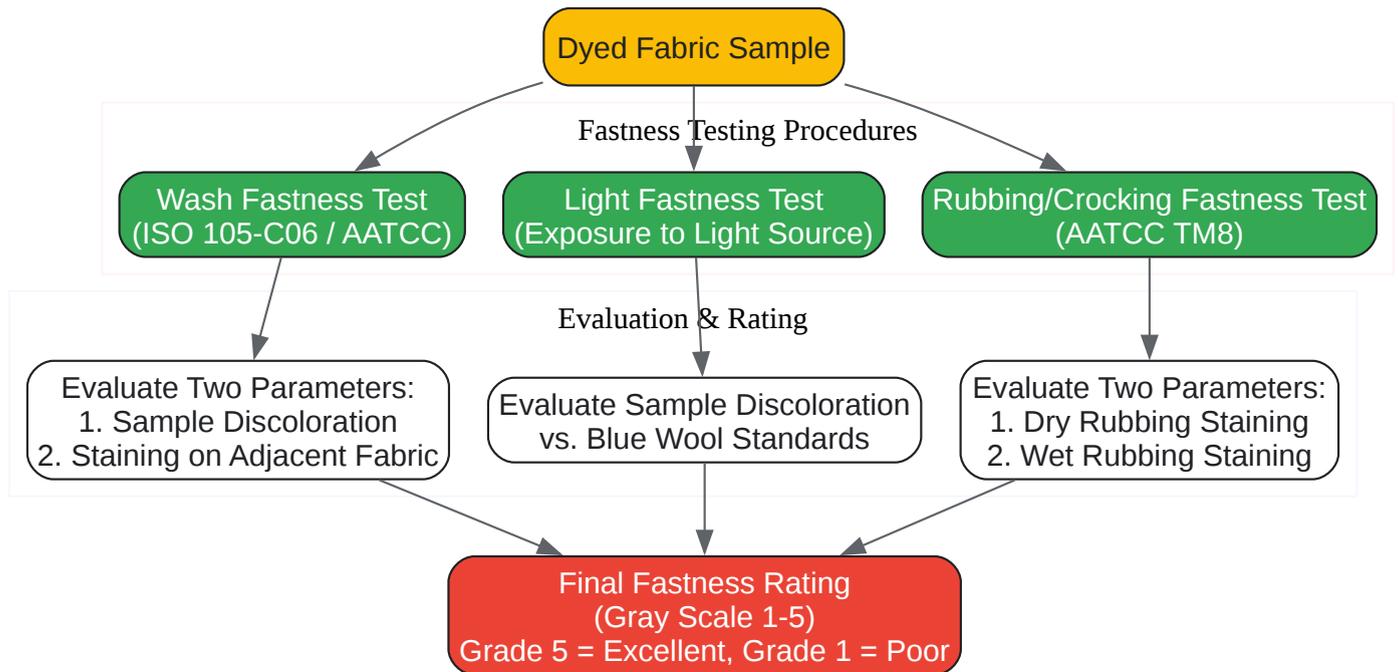
- **Reduction (Vatting):** The insoluble dye is reduced to its soluble leuco form using a reducing agent like **sodium sulfide** in an **alkaline** bath.
- **Dyeing:** The material is immersed in the dye bath. The soluble leuco form is absorbed by the cellulose fiber.
- **Oxidation:** After dyeing, the fabric is exposed to air or an oxidizing agent (like hydrogen peroxide) to regenerate the insoluble dye inside the fiber.
- **After-Treatment:** The dyed material is rinsed and soaped to remove surface dye and improve fastness.

For Indigo Dye The classic dyeing process for indigo is characterized by its dip-and-oxidize cycles [2]:

- **Reduction:** The insoluble blue indigo is reduced to its soluble, yellow-green **leuco-indigo** form in a vat using a reducing agent (traditionally fermentation, commercially **sodium hydrosulfite**) under alkaline conditions.
- **Dip:** The fabric is dipped into the reduced vat, absorbing the leuco-indigo.
- **Oxidation (Skying):** The fabric is removed from the vat and exposed to **air** to oxidize the dye back to its insoluble blue form inside and on the fiber.
- **Multiple dips** are performed to build up the depth of shade.

Fastness Testing Methodology

The following workflow illustrates the standard procedures for evaluating key color fastness properties. These tests are applicable to both dyes and provide the quantitative data for comparison.



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The general principle for rating, as mentioned in the search results, involves comparing tested samples to original, un-tested samples using standardized **gray scales** for discoloration and staining [5]. The consistency of the rater's judgment is critical for reliable results.

Key Insights for Researchers

- **Sulphur Blue 10** offers a more **cost-effective** solution for achieving solid blue shades on cellulose fibers like cotton, with a key advantage in **light fastness** [3]. Its main drawbacks are a limited application range and environmental challenges associated with its dyeing process [4].
- **Indigo's** performance is defined by its unique **ring-dyeing** effect and subsequent poor wet-rubbing fastness, which are intrinsic to its application method. Its environmental footprint, particularly from the use of synthetic indigo and strong reducing agents, is a significant area of research and development [2].

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To cite this document: Smolecule. [Sulphur Blue 10 vs Indigo dye performance fastness]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1824109#sulphur-blue-10-vs-indigo-dye-performance-fastness>]

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